

CatD-IN-1 supplier and purchasing information

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Compound of Interest

Compound Name: CatD-IN-1

Cat. No.: B15575253

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CatD-IN-1: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this guide provides an in-depth overview of **CatD-IN-1**, a potent and selective inhibitor of Cathepsin D. This document outlines purchasing information, key technical data, experimental protocols, and the relevant biological context to facilitate its use in research, particularly in the field of osteoarthritis.

Purchasing and Supplier Information

CatD-IN-1 is a specialized research chemical and is not as widely available as common laboratory reagents. The primary supplier identified is MedchemExpress. For researchers requiring larger quantities or specific formulations not readily available, custom synthesis is a viable option. Several companies specialize in the custom synthesis of complex organic molecules for research and development purposes.

Table 1: **CatD-IN-1** Supplier and Purchasing Information

Supplier	Product Name	Catalog Number	Website	Notes
MedchemExpress	CatD-IN-1	HY-148298	--INVALID-LINK--	Primary supplier of pre-synthesized CatD-IN-1.
Various	Custom Synthesis	Varies	Varies	For bulk quantities or specific requirements, researchers can engage with contract research organizations (CROs) that offer custom chemical synthesis services.

Technical Data

A comprehensive understanding of the physicochemical properties of **CatD-IN-1** is crucial for its effective use in experimental settings.

Table 2: Physicochemical Properties of **CatD-IN-1**

Property	Value	Source
Chemical Name	N-(2-(2,4-dichlorophenyl)acetamido)acetamidine	[1]
Synonyms	Compound 5	[2]
Molecular Formula	C18H18Cl2N4O5	[1]
Molecular Weight	441.27 g/mol	[1]
CAS Number	1628521-28-7	[1]
Appearance	White to off-white solid	[1]
Purity	≥98% (HPLC)	[1]
IC50	0.44 μM for human Cathepsin D	[1][2]
Solubility	DMSO: ≥ 50 mg/mL (113.31 mM)	[1]
Storage (Powder)	-20°C for 3 years	[1]
Storage (in Solvent)	-80°C for 6 months; -20°C for 1 month	[1]

Experimental Protocols

The following protocols are based on the original research describing **CatD-IN-1** and general procedures for assessing Cathepsin D activity. Researchers should adapt these protocols to their specific experimental needs.

Preparation of CatD-IN-1 Stock Solution

- **Reconstitution:** To prepare a stock solution, dissolve **CatD-IN-1** powder in high-quality, anhydrous DMSO.[1] For example, to make a 10 mM stock solution, dissolve 4.41 mg of **CatD-IN-1** in 1 mL of DMSO.
- **Sonication:** If the compound does not dissolve readily, brief sonication may be applied.[1]

- Storage: Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and store at -80°C for long-term storage or -20°C for short-term storage.^[1]

In Vitro Cathepsin D Inhibition Assay (Fluorometric)

This protocol is a general guideline for measuring the inhibitory activity of **CatD-IN-1** against Cathepsin D. Commercially available Cathepsin D activity assay kits can also be used.

Materials:

- Recombinant human Cathepsin D
- Cathepsin D substrate (e.g., a fluorogenic peptide)
- Assay buffer (typically a low pH buffer, e.g., sodium acetate, pH 3.5-5.5)
- **CatD-IN-1**
- 96-well black microplate
- Fluorescence microplate reader

Procedure:

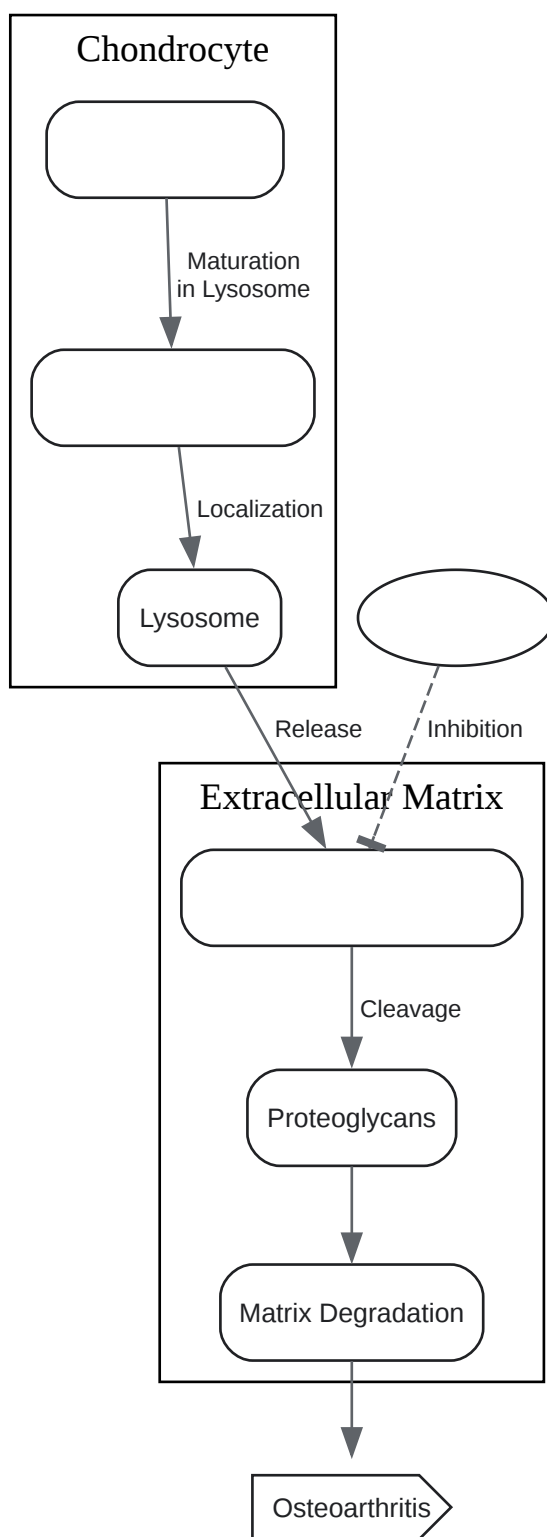
- Prepare Reagents: Dilute the recombinant Cathepsin D and the fluorogenic substrate in the assay buffer to their optimal working concentrations.
- Inhibitor Preparation: Prepare a serial dilution of **CatD-IN-1** in the assay buffer.
- Reaction Setup: To the wells of the 96-well plate, add the assay buffer, the **CatD-IN-1** dilutions (or vehicle control, e.g., DMSO), and the diluted Cathepsin D enzyme.
- Pre-incubation: Incubate the plate for a short period (e.g., 15-30 minutes) at 37°C to allow the inhibitor to bind to the enzyme.
- Initiate Reaction: Add the diluted fluorogenic substrate to each well to start the enzymatic reaction.

- **Measurement:** Immediately measure the fluorescence intensity at the appropriate excitation and emission wavelengths over a set period (e.g., 30-60 minutes) in a kinetic mode.
- **Data Analysis:** Determine the rate of the enzymatic reaction for each inhibitor concentration. Calculate the percentage of inhibition relative to the vehicle control and plot the results to determine the IC50 value of **CatD-IN-1**.

Signaling Pathway and Biological Context

Cathepsin D is a lysosomal aspartic protease involved in various physiological and pathological processes, including protein degradation, apoptosis, and tissue remodeling.^[3] In the context of osteoarthritis, Cathepsin D is believed to contribute to the degradation of the cartilage matrix.^[4]^[5]^[6]

The proposed mechanism involves the release of Cathepsin D from chondrocytes into the extracellular matrix, where it can cleave essential matrix components like proteoglycans.^[5] **CatD-IN-1**, as a potent inhibitor of Cathepsin D, is a valuable tool for studying the role of this protease in osteoarthritis and for evaluating its potential as a therapeutic target.^[1]^[4]



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Caption: Role of Cathepsin D in Osteoarthritis and Inhibition by **CatD-IN-1**.

Safety and Handling

CatD-IN-1 is a chemical compound intended for research use only. A specific Safety Data Sheet (SDS) for **CatD-IN-1** was not publicly available at the time of this guide's compilation. Therefore, standard laboratory safety practices for handling chemical compounds of unknown toxicity should be strictly followed.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area, preferably in a chemical fume hood.
- Disposal: Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations for chemical waste.

This guide is intended to provide a starting point for researchers working with **CatD-IN-1**. It is essential to consult the primary literature and supplier's technical documentation for the most accurate and up-to-date information.

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